

Proper Disposal of 2-Indanol: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: 2-Indanol

Cat. No.: B118314

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The safe and environmentally responsible disposal of laboratory chemicals is a critical component of research and development. This guide provides detailed procedures for the proper disposal of **2-Indanol**, ensuring the safety of laboratory personnel and compliance with regulatory standards. The following protocols are based on general best practices for the management of flammable organic compounds.

Immediate Safety and Handling Precautions

Before beginning any disposal procedure, it is imperative to consult the specific Safety Data Sheet (SDS) for **2-Indanol**.^{[1][2][3]} Always handle the chemical in a well-ventilated area, preferably within a fume hood, to avoid inhalation of dust or vapors.^{[2][4]}

Personal Protective Equipment (PPE):

- **Gloves:** Wear chemical-resistant gloves.^{[2][4]}
- **Eye Protection:** Use safety glasses or goggles.^{[2][4]}
- **Lab Coat:** A standard laboratory coat is required to protect clothing.^[4]

Step-by-Step Disposal Procedure

2-Indanol is a flammable solid and should be treated as hazardous waste. It should not be disposed of down the sink or in regular trash.^{[5][6]} The primary disposal method is to offer surplus and non-recyclable solutions to a licensed disposal company.^[2]

1. Initial Assessment:

- Contamination Check: Determine if the **2-Indanol** waste is mixed with other hazardous substances. If contaminated, the entire mixture must be treated as hazardous waste according to the regulations for the most hazardous component.^[7]
- Quantity Assessment: The volume of waste will determine the appropriate container size and may influence the disposal route.

2. Waste Collection and Storage:

- Container: Collect **2-Indanol** waste in a clearly labeled, sealed, and chemically compatible container.^{[7][8]} The container should be in good condition and have a secure cap.^[9]
- Labeling: The waste container must be clearly labeled as "Hazardous Waste" and should identify the contents as "**2-Indanol** Waste." The date of accumulation should also be included.^{[5][7]}
- Segregation: Do not mix **2-Indanol** waste with other chemical waste streams, especially strong oxidizing agents, to prevent dangerous reactions.^{[1][5]} Store it separately from incompatible materials like acids and bases.^[9]
- Storage Location: Store the waste container in a designated, well-ventilated satellite accumulation area away from sources of ignition.^{[5][9]} The storage area should have secondary containment to manage potential spills.^{[8][10]}

3. Disposal Route:

- Licensed Waste Disposal: Arrange for the collection of the **2-Indanol** waste through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor.^{[1][2]}
- Regulatory Compliance: Ensure that the disposal process complies with all local, state, and federal regulations.^{[5][9]} The responsibility for the waste from "cradle to grave" lies with the generator.^[11]

Data Presentation: Properties of 2-Indanol

The following table summarizes the key physical and chemical properties of **2-Indanol** relevant to its safe handling and disposal.

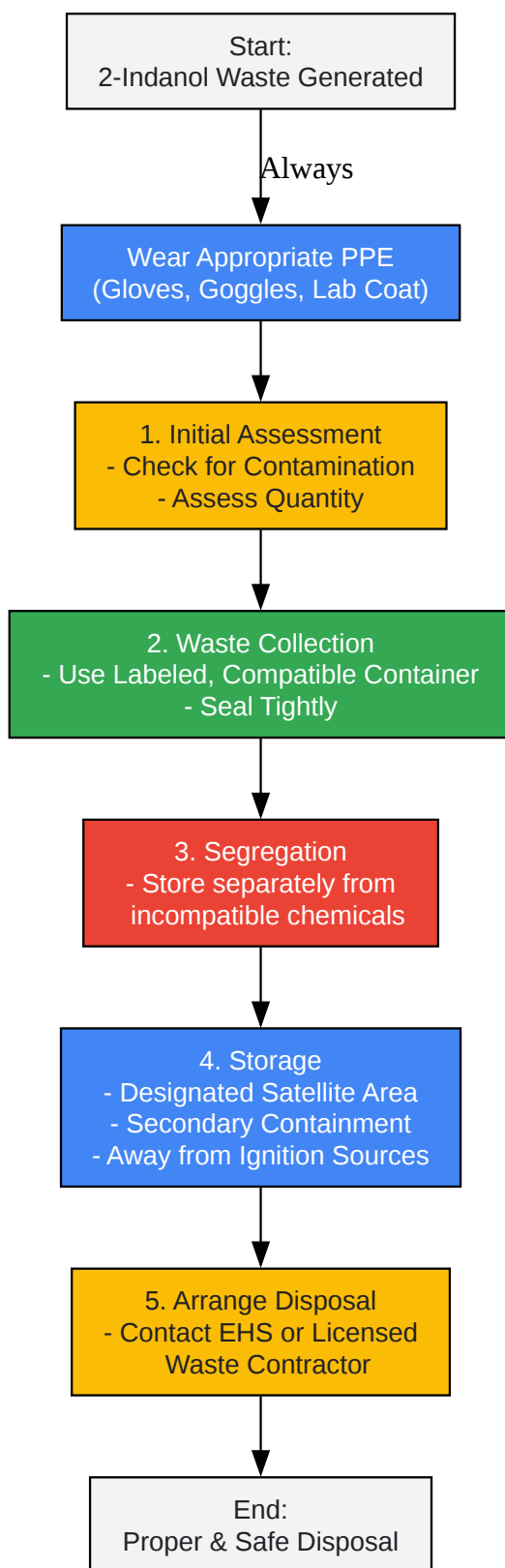
Property	Value
Physical State	Solid, Powder[1]
Appearance	Beige[1]
Odor	Odorless[1]
Molecular Formula	C ₉ H ₁₀ O[1]
Molecular Weight	134.18 g/mol [2]
Melting Point	65 - 71 °C (149 - 160 °F)[1]
Boiling Point	120 - 123 °C @ 12 mmHg[4]
Flash Point	109 °C (228.2 °F)[1]
Solubility	Soluble in water[1]
Storage Class	11 - Combustible Solids

Experimental Protocols

No specific experimental protocols for the in-lab neutralization or deactivation of **2-Indanol** are recommended. The standard and safest procedure is collection and disposal by a licensed hazardous waste management company. Attempting to neutralize or alter the chemical properties of the waste in the lab can be dangerous and is not advised.

Mandatory Visualization: 2-Indanol Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **2-Indanol**.



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Caption: Workflow for the proper disposal of **2-Indanol**.

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